

5-(Prop-1-ynyl)pyridin-3-ylboronic acid safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-(Prop-1-ynyl)pyridin-3-ylboronic acid

Cat. No.: B591731

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An In-depth Technical Guide to the Safe Handling of **5-(Prop-1-ynyl)pyridin-3-ylboronic Acid**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. A specific Safety Data Sheet (SDS) for **5-(Prop-1-ynyl)pyridin-3-ylboronic acid** was not available at the time of writing. The information herein is synthesized from safety data for structurally related compounds, including various pyridineboronic acids and other organoboronic acids.[1][2][3][4][5][6][7] It is imperative to consult the specific SDS provided by your supplier and to conduct a thorough risk assessment before handling this chemical.

Section 1: Compound Identification and Hazard Analysis

5-(Prop-1-ynyl)pyridin-3-ylboronic acid is a versatile reagent in organic synthesis, particularly valued in Suzuki-Miyaura cross-coupling reactions for the development of complex molecules, including pharmaceuticals.[8] Its structure combines a pyridine ring, a boronic acid moiety, and an alkynyl group, each contributing to its reactivity and potential hazards.

1.1. Chemical Identity

Property	Value
IUPAC Name	(5-(prop-1-yn-1-yl)pyridin-3-yl)boronic acid
Synonyms	5-(Prop-1-Ynyl)Pyridin-3-Ylboronic Acid, B-[5-(1-Propyn-1-yl)-3-pyridinyl]boronic acid[9][10]
CAS Number	917471-30-8[9][11]
Molecular Formula	C ₈ H ₈ BNO ₂ [9][11]
Molecular Weight	160.97 g/mol [9][11]

1.2. Hazard Identification (Based on Analogous Compounds)

While specific toxicological data for **5-(Prop-1-ynyl)pyridin-3-ylboronic acid** is limited, related pyridineboronic acids are classified with the following hazards. It is prudent to handle the target compound with the assumption that it presents similar risks.[3][7]

- Acute Oral Toxicity: Harmful if swallowed.
- Skin Irritation: Causes skin irritation.[3][7]
- Eye Irritation: Causes serious eye irritation.[3][7]
- Respiratory Irritation: May cause respiratory tract irritation.[3][7]

The material is a solid powder, and like many fine organic powders, it may form combustible dust concentrations in air if dispersed in sufficient quantity.[4][7]

Section 2: Exposure Controls and Personal Protection

A multi-layered approach to safety, combining engineering controls and personal protective equipment (PPE), is essential to minimize exposure.

2.1. Engineering Controls

- Ventilation: All handling of **5-(Prop-1-ynyl)pyridin-3-ylboronic acid** solid should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to prevent inhalation of dust.[\[2\]](#)[\[3\]](#)[\[12\]](#)
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[12\]](#)[\[13\]](#) Regular testing of this equipment is mandatory.

2.2. Personal Protective Equipment (PPE)

A comprehensive suite of PPE is mandatory to prevent dermal, ocular, and respiratory exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1][5] A full-face shield is recommended when there is a risk of splashing.[12]	Protects eyes from dust particles and potential splashes.[13]
Hand Protection	Chemically resistant gloves (e.g., nitrile) inspected before use.[12][13]	Prevents skin contact. Gloves should be changed immediately upon contamination.[13]
Body Protection	A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes. [13] For larger quantities, a chemical-resistant apron is recommended.[12]	Protects skin from accidental spills and contact.
Respiratory Protection	For handling small quantities in a fume hood, respiratory protection may not be necessary. If dust is generated, a NIOSH-approved respirator (e.g., N95 dust mask) is required.[12][13]	Minimizes the risk of inhaling irritating dust particles.[13]

Section 3: Safe Handling and Storage Protocols

Adherence to strict operational protocols is crucial for safety and for maintaining the integrity of the compound.

3.1. Handling Procedures

- Hygiene: Avoid all personal contact, including the inhalation of dust.[3][12] Do not eat, drink, or smoke in the laboratory.[3][12] Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[3][12][13]

- Manipulation: Avoid generating dust when transferring the solid.^[13] Use appropriate tools, such as a spatula, for transfers.^[13] For reactions, consider dissolving the compound in a suitable solvent within the fume hood to minimize dust exposure.
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.^{[4][7]} Boronic acids can react with diols, so care should be taken with solvent choice if complexation is not desired.^[14]

3.2. Storage Conditions

Proper storage is critical to maintain the compound's stability and prevent hazardous situations.

- Container: Store in the original, tightly closed container.^{[1][3][7]}
- Environment: Store in a cool, dry, and well-ventilated place, away from incompatible materials and foodstuff containers.^{[1][2][3]} Some suppliers recommend refrigeration (e.g., 4°C or -20°C) and storage under an inert atmosphere like nitrogen or argon.^{[3][15][16]} Always follow the supplier's specific storage recommendations.
- Security: For larger quantities, consider storing in a locked cabinet or area to restrict access.^{[3][7]}

Section 4: Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

4.1. First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the exposed person to fresh air at once. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention. [5] [7] [17]
Skin Contact	Immediately remove all contaminated clothing. [18] Flush skin with copious amounts of water and soap for at least 15 minutes. [4] [7] [17] Seek medical attention if irritation persists. [3] [17]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation. [3] [5] [18] [19] Remove contact lenses if present and easy to do. [3] [7] Seek immediate medical attention. [5]
Ingestion	Do NOT induce vomiting. [5] [18] If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of water or milk to drink. [5] Never give anything by mouth to an unconscious person. [5] [18] Seek immediate medical attention and take the chemical container with you. [19]

4.2. Spill Response Protocol

For small spills, trained laboratory personnel can perform cleanup. Large spills require evacuation and professional emergency response.

- Evacuate: Immediately alert others and evacuate non-essential personnel from the spill area. [\[12\]](#)
- Ventilate: Ensure the area is well-ventilated by working within a fume hood or opening windows if safe to do so.[\[12\]](#)[\[20\]](#)

- **Contain:** For a solid spill, carefully sweep or scoop the material to avoid raising dust.^{[5][12]}
For a solution, create a dike around the spill using an inert absorbent material (e.g., sand, vermiculite, or commercial spill pillows).^{[20][21][22]}
- **Clean-up:** Carefully collect the absorbed material or swept solid into a labeled, sealed container for hazardous waste disposal.^{[12][20]}
- **Decontaminate:** Clean the spill area with an appropriate solvent, followed by soap and water.^{[12][20]}
- **Dispose:** All waste generated, including contaminated PPE, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.^{[4][7][12]}
- **Report:** Report the incident to the appropriate safety personnel.^[12]

4.3. Fire-Fighting Measures

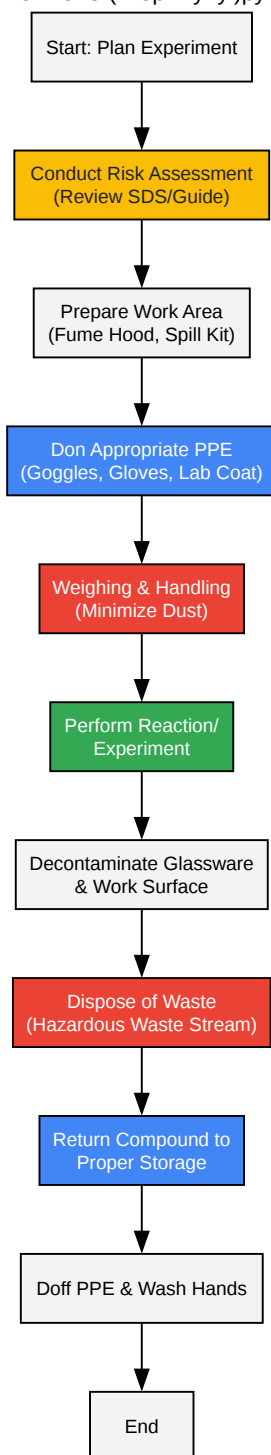
- **Extinguishing Media:** Use a dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.^{[1][4][7]}
- **Specific Hazards:** During a fire, irritating and toxic gases may be generated, including oxides of carbon, nitrogen, and boron.^{[5][6]}
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.^{[1][4][5]}

Section 5: Workflow and Logic Diagrams

5.1. Safe Handling Workflow

The following diagram outlines the critical decision points and steps for safely handling **5-(Prop-1-ynyl)pyridin-3-ylboronic acid**.

Safe Handling Workflow for 5-(Prop-1-ynyl)pyridin-3-ylboronic Acid

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- To cite this document: BenchChem. [5-(Prop-1-ynyl)pyridin-3-ylboronic acid safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b591731#5-prop-1-ynyl-pyridin-3-ylboronic-acid-safety-and-handling\]](https://www.benchchem.com/product/b591731#5-prop-1-ynyl-pyridin-3-ylboronic-acid-safety-and-handling)

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